

# synonyms for N-[Tris(hydroxymethyl)methyl]acrylamide

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## Compound of Interest

**Compound Name:** N-[Tris(hydroxymethyl)methyl]acrylamide

**Cat. No.:** B080581

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An In-depth Technical Guide to **N-[Tris(hydroxymethyl)methyl]acrylamide**: Properties, Synthesis, and Applications

This technical guide provides a comprehensive overview of **N-[Tris(hydroxymethyl)methyl]acrylamide**, a versatile monomer widely utilized in the development of hydrophilic polymers and hydrogels. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical synonyms, physical and chemical properties, synthesis protocols, and key applications, with a focus on hydrogel formation for biomedical uses.

## Chemical Synonyms and Identifiers

**N-[Tris(hydroxymethyl)methyl]acrylamide** is known by a variety of names in scientific literature and commercial catalogs. A comprehensive list of its synonyms and key chemical identifiers is provided below.

Table 1: Synonyms and Chemical Identifiers for **N-[Tris(hydroxymethyl)methyl]acrylamide**

Identifier Type	Identifier
Systematic Name	N-[1,3-Dihydroxy-2-(hydroxymethyl)propan-2-yl]prop-2-enamide
Common Synonyms	NAT[1][2][3]
TRIS-acrylamide[1][2][3]	
Acrylamidotris(hydroxymethyl)methane[1]	
N-Acryloyltris(hydroxymethyl)aminomethane[1][4]	
2-Acrylamido-2-(hydroxymethyl)-1,3-propanediol[5][4][6]	
N-[2-Hydroxy-1,1-bis(hydroxymethyl)ethyl]-2-propenamide[6]	
Tris(hydroxymethyl)acrylamidomethane[6]	
NATHMA[7]	
Tris-A[7]	
CAS Number	13880-05-2[2][3][4][6][8]
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>4</sub> [4][6][8]
Molecular Weight	175.18 g/mol [2][3][5][8]
InChI Key	MVBJSQCJPSRKSW-UHFFFAOYSA-N[7]
SMILES	C=CC(=O)NC(CO)(CO)CO[7]

## Physicochemical and Safety Data

The physical and chemical properties of **N-[Tris(hydroxymethyl)methyl]acrylamide** are crucial for its handling, storage, and application in various experimental settings.

Table 2: Physicochemical and Safety Information for **N-[Tris(hydroxymethyl)methyl]acrylamide**

Property	Value	Source
Physical Form	Solid	[5]
Melting Point	136-141 °C	[5]
Solubility	Soluble in water.	[5][4]
Storage Temperature	2-8°C	[5]
Sensitivity	Light Sensitive & Hygroscopic	[5]
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	

## Experimental Protocols

This section provides detailed methodologies for the synthesis of **N-[Tris(hydroxymethyl)methyl]acrylamide** hydrogels and their subsequent characterization. These protocols are compiled from various scientific sources to provide a comprehensive guide.

### Synthesis of N-[Tris(hydroxymethyl)methyl]acrylamide (NAT) Hydrogels

This protocol describes the free-radical polymerization of NAT to form a hydrogel, a common procedure in the preparation of scaffolds for biomedical applications.

Materials:

- **N-[Tris(hydroxymethyl)methyl]acrylamide (NAT)**
- N,N'-methylenebisacrylamide (BIS) (crosslinker)
- Ammonium persulfate (APS) (initiator)

- N,N,N',N'-tetramethylethylenediamine (TEMED) (accelerator)
- Distilled water or a suitable buffer (e.g., Tris-HCl)

#### Procedure:

- **Monomer Solution Preparation:** Prepare the monomer solution by dissolving the desired amounts of NAT and the crosslinker BIS in distilled water or buffer. The total monomer concentration (%T) and the percentage of crosslinker (%C) can be varied to achieve different gel porosities and mechanical properties.
- **Initiator Addition:** To the monomer solution, add the initiator, APS. The concentration of APS will influence the rate of polymerization.
- **Degassing:** Degas the solution to remove dissolved oxygen, which can inhibit the polymerization process. This can be done by placing the solution under a vacuum or by bubbling an inert gas, such as nitrogen, through it.
- **Initiation of Polymerization:** Add the accelerator, TEMED, to the degassed solution. TEMED accelerates the formation of free radicals from APS, initiating the polymerization.
- **Gel Casting:** Immediately after adding TEMED, pour the solution into a mold (e.g., between two glass plates with a spacer of a defined thickness) to allow the gel to form.
- **Polymerization:** Allow the polymerization to proceed at a controlled temperature. The polymerization is an exothermic reaction. Visible gelation typically occurs within 15-20 minutes, with the reaction being substantially complete within 90 minutes.
- **Post-Polymerization Processing:** After polymerization is complete, the hydrogel can be removed from the mold and washed extensively with distilled water to remove any unreacted monomers, initiator, and accelerator.

## Swelling Studies of NAT Hydrogels

This protocol outlines the procedure to determine the swelling behavior of the synthesized hydrogels, a critical parameter for applications in drug delivery and tissue engineering.

#### Materials:

- Synthesized and washed NAT hydrogel samples (cut into a defined shape, e.g., discs)
- Distilled water or buffer solution (e.g., Phosphate Buffered Saline, PBS)
- Analytical balance
- Filter paper

#### Procedure:

- **Drying to a Constant Weight:** Dry the hydrogel samples to a constant weight in a vacuum oven at a controlled temperature (e.g., 40°C). This weight is recorded as the dry weight (Wd).
- **Immersion:** Immerse the dried hydrogel samples in a large volume of distilled water or buffer solution at a specific temperature (e.g., 37°C).
- **Weighing at Time Intervals:** At regular time intervals, remove a hydrogel sample from the solution, gently blot the surface with filter paper to remove excess water, and weigh the swollen sample (Ws).
- **Equilibrium Swelling:** Continue this process until the weight of the swollen hydrogel becomes constant, indicating that equilibrium swelling has been reached.
- **Calculation of Swelling Ratio:** The swelling ratio (SR) can be calculated using the following formula:  $SR = (W_s - W_d) / W_d$ . The equilibrium water content (EWC) can also be determined.

## Quantitative Data

The following tables summarize key quantitative data from the characterization of acrylamide-based hydrogels, providing insights into their mechanical and swelling properties.

Table 3: Rheological Properties of Polyacrylamide Hydrogels with Varying Compositions

Gel Composition (Acrylamide/Bisacrylamide, %w/v)	Storage Modulus (G') (Pa)	Young's Modulus (E) (Pa)
Stiffest	4530 ± 150	13000 ± 780
Stiff	2900 ± 90	7930 ± 437
Soft	538 ± 14	1970 ± 225
Softest	260 ± 83	620 ± 35

Data adapted from a study on polyacrylamide hydrogels, which provides a reference for the expected mechanical properties of similar hydrogel systems.[\[9\]](#)

Table 4: Swelling Ratios of Polyacrylamide Hydrogels

Gel Composition	Swelling Ratio (at Day 1)
Soft	Increased by 21.6%
Softest	Increased by 133%

This data highlights the significant impact of composition on the swelling behavior of hydrogels.[\[9\]](#)

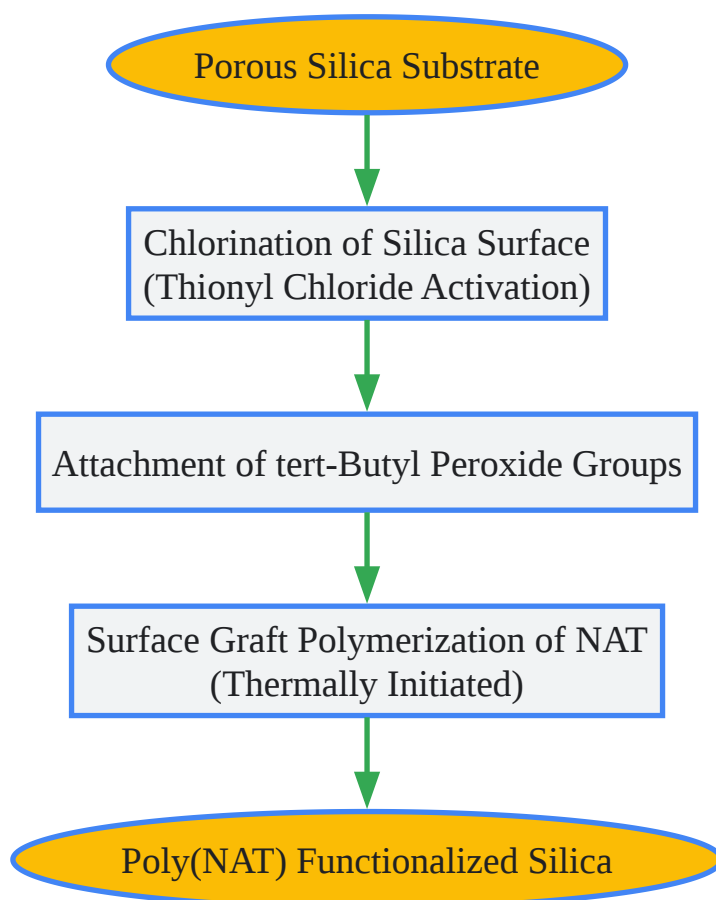
## Visualizations

The following diagrams, created using the DOT language for Graphviz, illustrate key experimental workflows related to **N-[Tris(hydroxymethyl)methyl]acrylamide**.



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Caption: Workflow for the synthesis of **N-[Tris(hydroxymethyl)methyl]acrylamide** hydrogels.



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Caption: Workflow for the functionalization of silica surfaces with poly(**N-[Tris(hydroxymethyl)methyl]acrylamide**).

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